

# Essential Guide to Custodiol® HTK Solution Disposal

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## Compound of Interest

Compound Name:	Custodiol
Cat. No.:	B12649038

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This document provides immediate safety and logistical information for the proper disposal of **Custodiol® HTK Solution**, ensuring operational safety for researchers, scientists, and drug development professionals. The following procedural guidance is based on manufacturer recommendations and product characteristics.

## Operational and Disposal Plan

**Custodiol® HTK** is an organ preservation solution with a composition similar to extracellular fluid, containing naturally occurring components.<sup>[1]</sup> Due to its low potassium concentration and overall composition, it is not classified as a hazardous material requiring specialized disposal methods.<sup>[1][2]</sup> The primary recommendation for disposal of unused **Custodiol®** is dilution with water followed by discharge into the wastewater system.<sup>[3][4][5][6][7][8]</sup>

Key Characteristics of **Custodiol® HTK** for Disposal Considerations:

Characteristic	Value	Significance for Disposal
pH at 25°C	7.02 - 7.30[3][6]	Neutral pH range, minimizing the need for pH adjustment before drain disposal.
Osmolality	275 - 305 mosmol/kg[3][6]	Close to physiological osmolality.
Potassium Concentration	9.0 - 10.0 mmol/L[6][9]	Low potassium content reduces the risk of environmental impact and eliminates the need for pre-flushing of organs before transplant.[2]
Primary Components	Sodium chloride, potassium chloride, magnesium chloride, histidine, tryptophan, mannitol, calcium chloride, $\alpha$ -ketoglutaric acid.[7]	Components are naturally occurring and readily metabolized or excreted.[4][6]

## Disposal Protocol

A simple dilution protocol is the standard procedure for the disposal of any remaining, unused **Custodiol®** HTK solution.

Methodology:

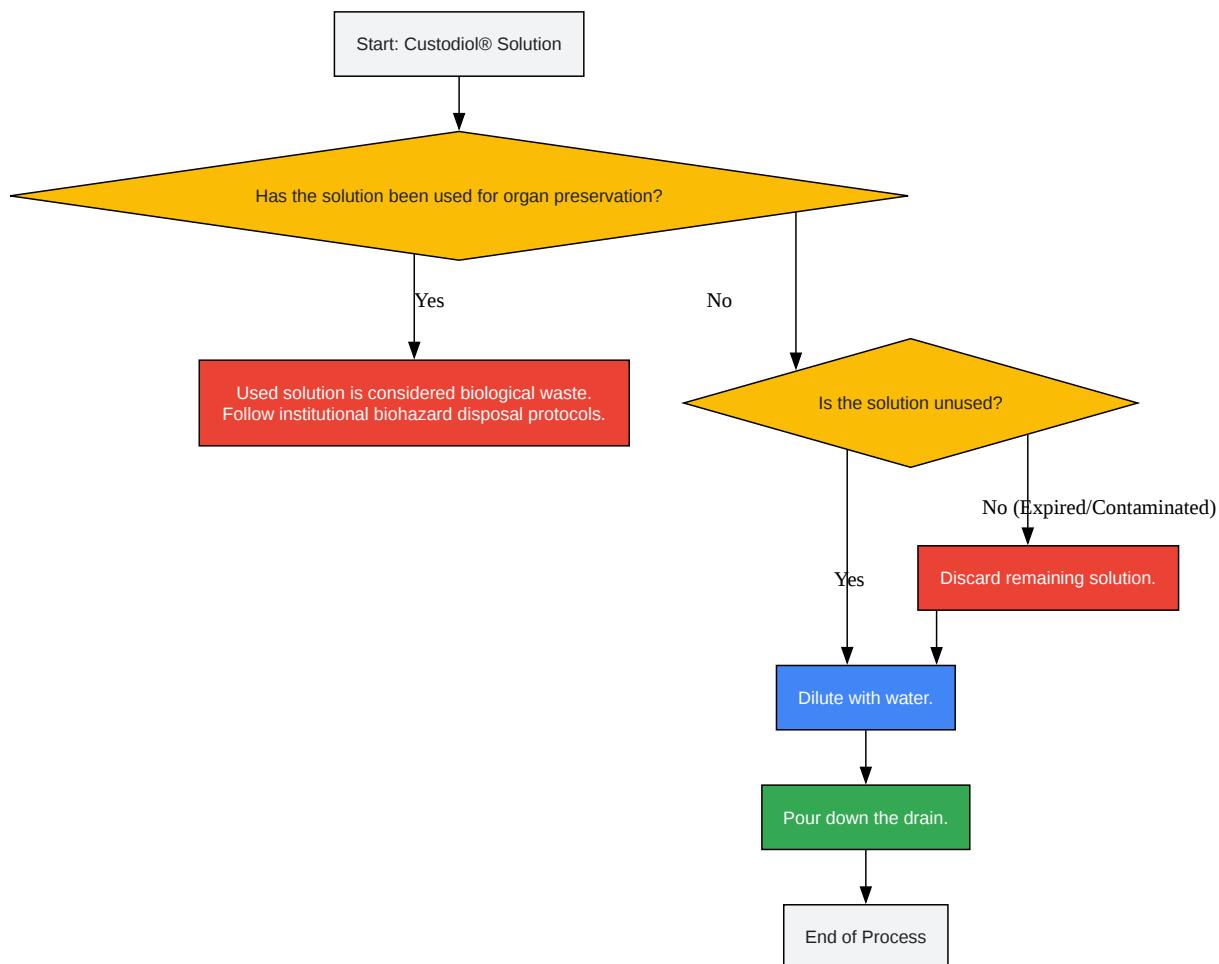
- Ensure Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses and gloves, should be worn.
- Quantify Unused Solution: Determine the volume of the remaining **Custodiol®** solution to be discarded.
- Dilution: Dilute the unused **Custodiol®** solution with a significant volume of water. While a specific ratio is not mandated by the manufacturer, a general good laboratory practice is to use a water volume at least ten times the volume of the solution being discarded.

- Disposal: Pour the diluted solution directly down the drain.[4][8]
- Flush: Run additional water down the drain for a short period to ensure the solution is thoroughly flushed through the plumbing system.
- Container Rinsing: Triple rinse the empty **Custodiol®** container with water.
- Container Disposal: After thorough rinsing and removal of labels, the empty container can typically be disposed of with regular laboratory glass or plastic waste, in accordance with institutional guidelines.

This procedure should be carried out in a well-ventilated area, such as a laboratory with a standard sink and drainage.

## Visualized Disposal Workflow

The following diagram illustrates the decision-making process for the proper handling and disposal of **Custodiol®** HTK solution.

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Caption: Logical workflow for **Custodiol®** HTK solution disposal.

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- To cite this document: BenchChem. [Essential Guide to Custodiol® HTK Solution Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12649038#custodiol-proper-disposal-procedures\]](https://www.benchchem.com/product/b12649038#custodiol-proper-disposal-procedures)

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